

# Application Notes and Protocols for Forced Swimming Test Using Dimethylfraxetin

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## Compound of Interest

Compound Name: *Dimethylfraxetin*

Cat. No.: *B192595*

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## Introduction

The Forced Swimming Test (FST) is a widely utilized behavioral paradigm to assess antidepressant-like activity in rodents. The test is based on the principle that when placed in an inescapable cylinder of water, animals will eventually adopt an immobile posture. A reduction in the duration of immobility is indicative of an antidepressant-like effect. **Dimethylfraxetin** (DF), a coumarin compound, has been investigated for its various effects on the central nervous system, including potential antidepressant properties. These application notes provide a detailed protocol for utilizing the Forced Swimming Test to evaluate the effects of **Dimethylfraxetin**.

## Data Presentation

The following table summarizes the quantitative data from a study investigating the effects of **Dimethylfraxetin** in the Forced Swimming Test in a ketamine-induced model of psychosis in ICR mice. It is important to note that in this specific study, the comparison is made in the context of ketamine administration, which itself can reduce immobility time.

Treatment Group	Dosage (mg/kg, i.p.)	Immobility Time (s) (Mean $\pm$ SEM)
Baseline	Vehicle	$\sim 140 \pm 10$
KET + Vehicle	50	$\sim 75 \pm 8$
KET + Dimethylfraxetin	50 + 1	$\sim 70 \pm 7^*$

\*Indicates a significant decrease in immobility compared to the baseline group, similar to the effect of Ketamine (KET) alone. Data is estimated from graphical representation in Porras-Dávila et al., 2022.[1]

## Experimental Protocols

This protocol outlines the methodology for conducting a Forced Swimming Test to assess the antidepressant-like effects of **Dimethylfraxetin** in mice.[1]

### 1. Animals:

- Male ICR mice are frequently used.
- Animals should be housed in standard laboratory conditions with a 12-hour light/dark cycle and ad libitum access to food and water.
- Allow for an acclimatization period of at least one week before the experiment.

### 2. Apparatus:

- A transparent glass or plastic cylinder (e.g., 20 cm height, 10 cm diameter).
- The cylinder should be filled with water to a depth of approximately 15 cm, preventing the mouse from touching the bottom with its tail or paws.
- The water temperature should be maintained at a constant  $25 \pm 2^\circ\text{C}$ .

### 3. Drug Preparation and Administration:

- Dimethylfraxetin** (DF) should be dissolved in an appropriate vehicle (e.g., Tween 20, 1%).

- Administer **Dimethylfraxetin** intraperitoneally (i.p.) at the desired dose (e.g., 1 mg/kg).
- The control group should receive an equivalent volume of the vehicle.
- Administer the treatment 30 minutes prior to the test.

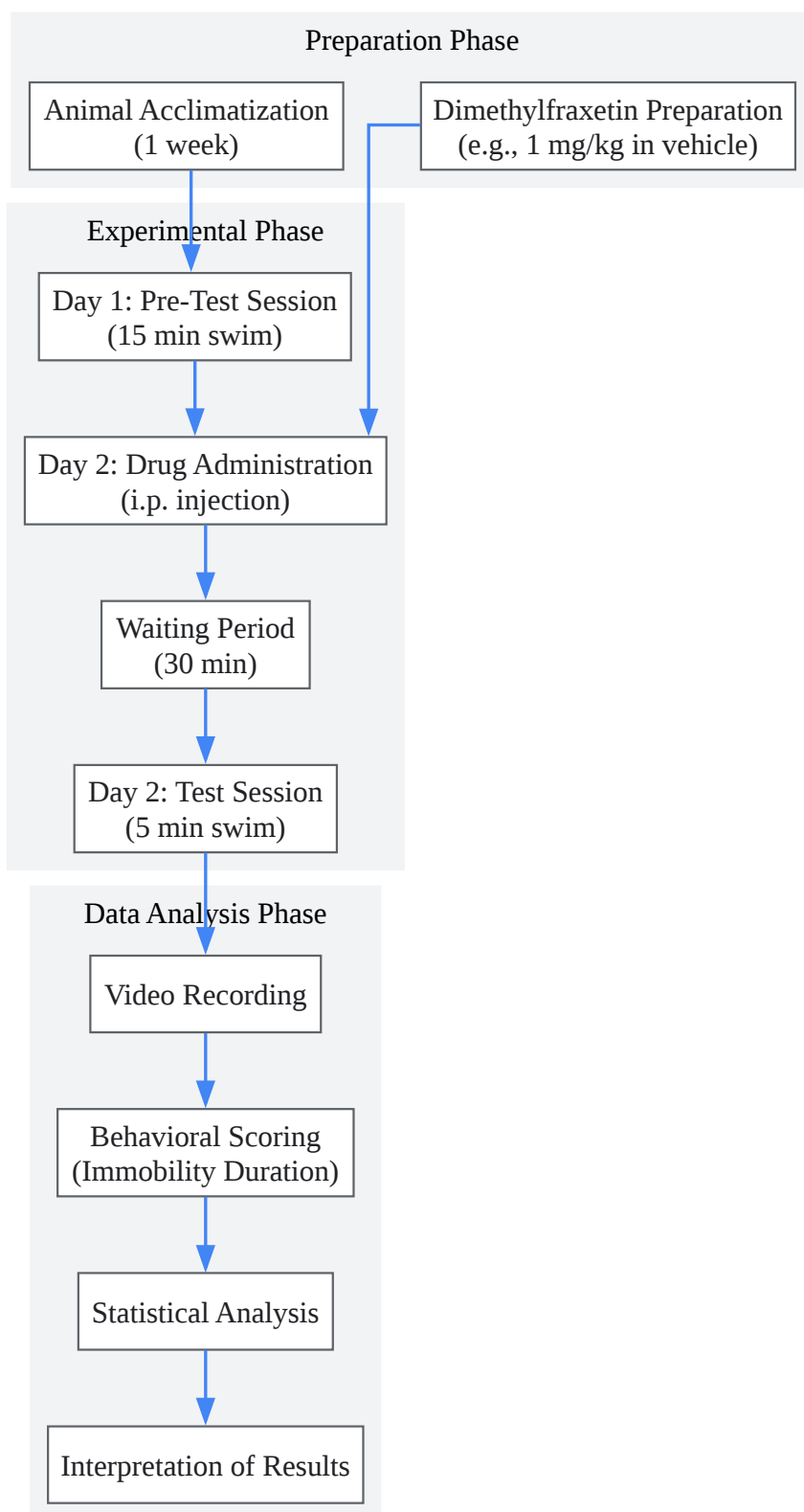
#### 4. Experimental Procedure:

- Pre-test Session (Day 1): Gently place each mouse individually into the cylinder of water for a 15-minute period. This session serves to habituate the animals to the procedure. After 15 minutes, remove the mice, dry them with a towel, and return them to their home cages.<sup>[1]</sup>
- Test Session (Day 2): 24 hours after the pre-test session, administer **Dimethylfraxetin** or vehicle. 30 minutes post-injection, place the mice back into the water-filled cylinders for a 5-minute test session.<sup>[1]</sup>
- The entire 5-minute session should be recorded for later analysis.
- After the test, remove the mice, dry them thoroughly, and return them to their home cages.

#### 5. Data Analysis:

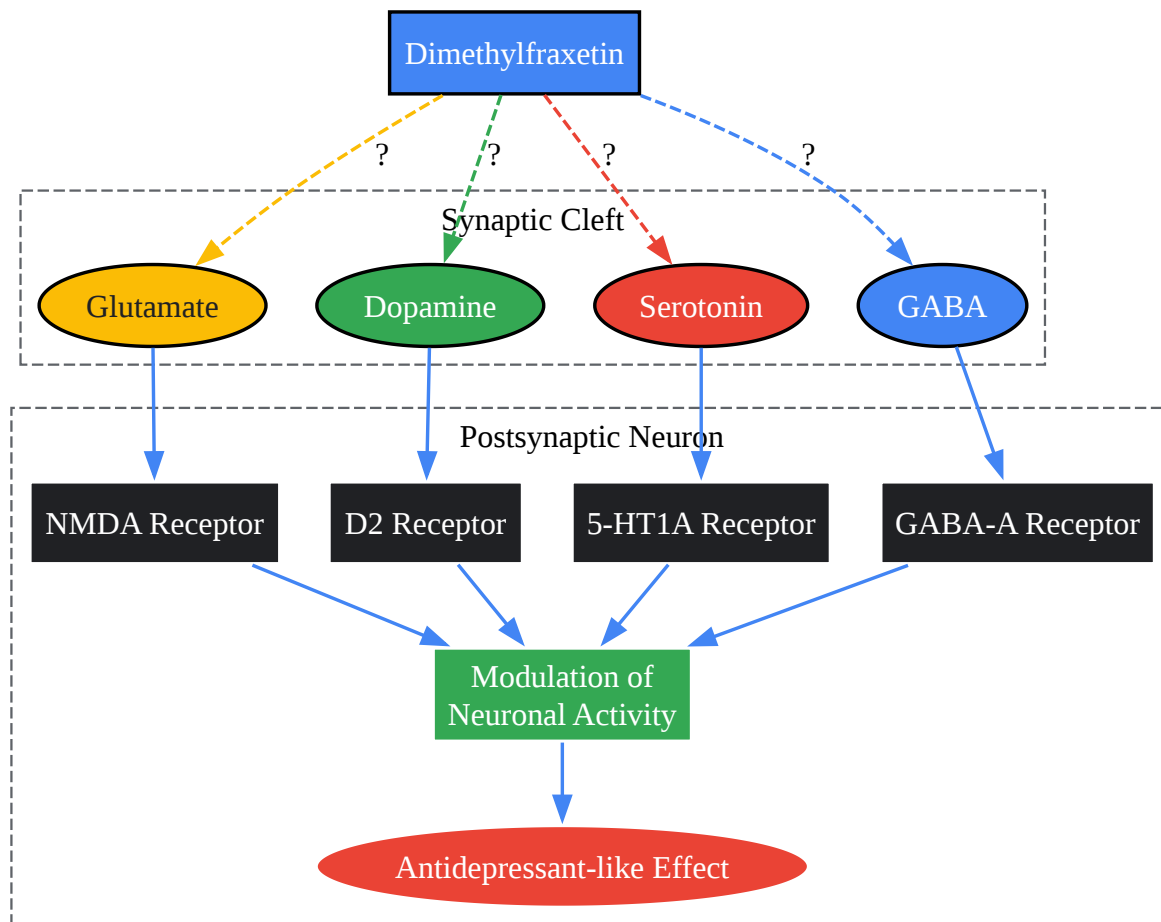
- A trained observer, blind to the treatment conditions, should score the video recordings.
- The primary measure is the duration of immobility, defined as the time the mouse spends floating motionless or making only the movements necessary to keep its head above water.
- Statistical analysis (e.g., t-test or ANOVA followed by post-hoc tests) should be used to compare the immobility times between the treatment and control groups. A significant reduction in immobility time in the **Dimethylfraxetin** group is indicative of an antidepressant-like effect.

## Visualizations



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Caption: Experimental workflow for the Forced Swimming Test with **Dimethylfraxetin**.



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Caption: Proposed signaling pathways for **Dimethylfraxetin**'s antidepressant-like effects.

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## References

- 1. Herniarin, Dimethylfraxetin and Extracts from Tagetes lucida, in Psychosis Secondary to Ketamine and Its Interaction with Haloperidol - PMC [pmc.ncbi.nlm.nih.gov]
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